

The Versatile Role of 1-Pyrrolidineethanol in Modern Organic Synthesis: A Technical Guide

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Compound of Interest

Compound Name: **1-Pyrrolidineethanol**

Cat. No.: **B123674**

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This technical guide provides an in-depth exploration of **1-Pyrrolidineethanol** and its derivatives, crucial intermediates in organic synthesis, particularly within the pharmaceutical and drug development sectors. This document outlines the core chemical properties, key synthetic applications, and detailed experimental protocols relevant to researchers, scientists, and professionals in drug development.

Introduction to 1-Pyrrolidineethanol

1-Pyrrolidineethanol, also known as N-(2-Hydroxyethyl)pyrrolidine, is an organic compound featuring a saturated five-membered pyrrolidine ring and a hydroxyethyl substituent.^{[1][2]} This bifunctional molecule, with its basic nitrogen atom and nucleophilic hydroxyl group, serves as a valuable building block for the synthesis of more complex molecular architectures.^[1] Its moderate solubility in water and miscibility with various organic solvents make it a versatile reagent in a range of reaction conditions.^[2] The pyrrolidine scaffold itself is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs due to its ability to explore three-dimensional pharmacophore space and contribute to the stereochemistry of a molecule.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Pyrrolidineethanol** is presented below.

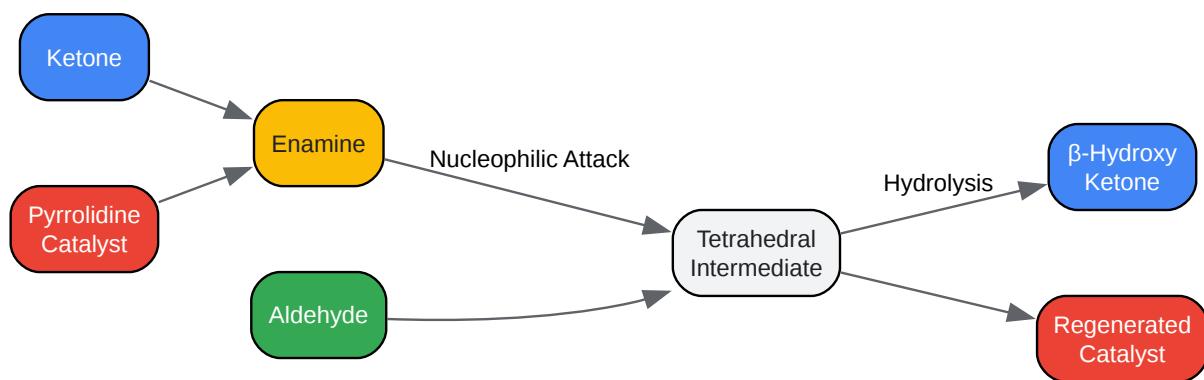
Property	Value	Reference(s)
CAS Number	2955-88-6	[2] [3]
Molecular Formula	C ₆ H ₁₃ NO	[2] [3]
Molecular Weight	115.17 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	187-189 °C	[3]
Density	~0.978 g/cm ³ at 20°C	[3]
SMILES	C(CO)N1CCCC1	[2]
InChI Key	XBRDBODLCHKXHI-UHFFFAOYSA-N	[2]

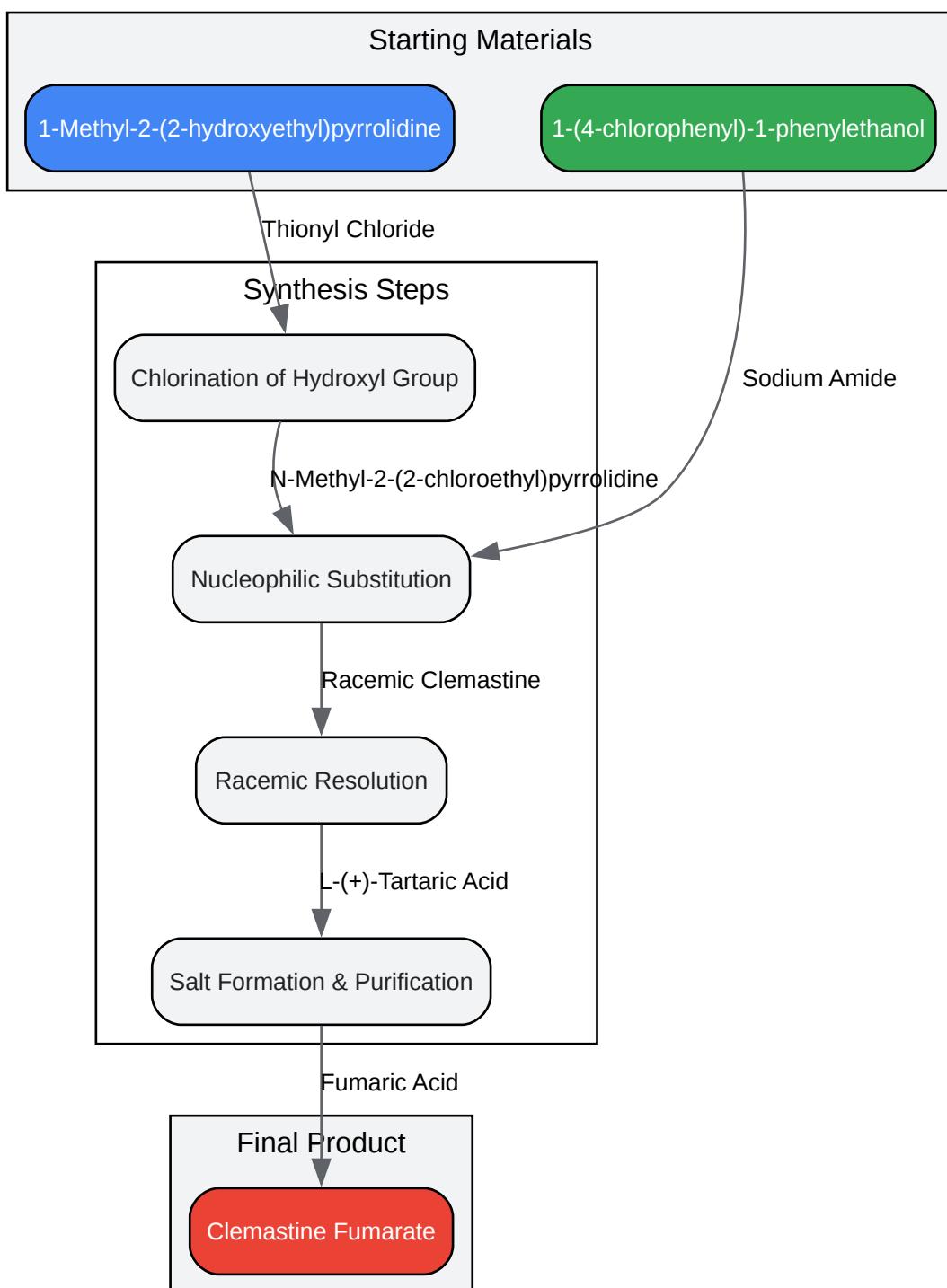
Core Applications in Organic Synthesis

1-Pyrrolidineethanol and its derivatives are instrumental in several key areas of organic synthesis, primarily as catalysts in carbon-carbon bond-forming reactions and as foundational scaffolds in the synthesis of active pharmaceutical ingredients (APIs).

Organocatalysis: The Aldol Reaction

The pyrrolidine moiety is a well-established organocatalyst for asymmetric aldol reactions, proceeding through a nucleophilic enamine intermediate. While **1-Pyrrolidineethanol** itself is not the archetypal catalyst, its derivatives, particularly those based on proline, are highly effective. These catalysts offer a green and metal-free alternative for the stereoselective synthesis of β-hydroxy carbonyl compounds. The general mechanism for a pyrrolidine-catalyzed aldol reaction is depicted below.





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References

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